

# Alloxydim Sodium Salt: A Technical Guide to Its Aqueous Solubility and Stability

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## Compound of Interest

Compound Name: Alloxydim  
Cat. No.: B13751712

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This in-depth technical guide provides a comprehensive overview of the aqueous solubility and stability of **alloxydim** sodium salt. The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, detailed experimental methodologies, and visual representations of degradation pathways.

## Aqueous Solubility of Alloxydim Sodium Salt

**Alloxydim** sodium salt is characterized by its high solubility in water.<sup>[1][2]</sup> This property is a key factor in its environmental fate and bioavailability.

## Quantitative Solubility Data

The solubility of **alloxydim** sodium salt in water is significantly influenced by temperature and pH. A summary of available quantitative data is presented in Table 1.

Table 1: Aqueous Solubility of **Alloxydim** Sodium Salt

Temperature (°C)	pH	Solubility (mg/L)	Reference
20	7	2,000,000	[1]
30	Not Specified	High	[1]

## Experimental Protocol for Solubility Determination (OECD Guideline 105)

The determination of water solubility for chemical substances like **alloxydim** sodium salt is standardized by the OECD Guideline 105. This guideline outlines two primary methods: the Column Elution Method and the Flask Method.

This method is suitable for substances with low solubility. A column is packed with a solid support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is measured over time until a plateau is reached, which represents the water solubility.

For highly soluble substances like **alloxydim** sodium salt, the Flask Method is more appropriate. A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature with continuous stirring. After equilibrium is reached (typically after 24 hours), the solution is filtered or centrifuged to remove undissolved particles. The concentration of the dissolved substance in the clear aqueous phase is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

## Stability of Alloxydim Sodium Salt in Water

**Alloxydim** sodium salt is susceptible to degradation in aqueous environments, primarily through hydrolysis and photolysis. Its stability is a critical parameter for determining its persistence and potential environmental impact.

### Hydrolytic Stability

Hydrolysis is a chemical process in which a molecule is cleaved into two parts by the addition of a water molecule. The rate of hydrolysis is highly dependent on the pH of the aqueous solution.

Specific hydrolysis data for **alloxydim** sodium across a range of pH values is not readily available in the public domain. However, it is known to be more stable in neutral to slightly alkaline conditions.

The OECD Guideline 111 provides a framework for assessing the rate of hydrolysis of chemicals as a function of pH.

- **Preparation of Buffer Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Incubation:** The test substance is added to each buffer solution in the dark at a constant temperature (e.g., 25°C or 50°C).
- **Sampling and Analysis:** Aliquots are taken at various time intervals, and the concentration of the parent substance and any major degradation products are determined using a suitable analytical method like HPLC or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Data Analysis:** The rate of hydrolysis and the half-life (DT50) of the substance are calculated for each pH value.

## Photolytic Stability

Photolysis is the degradation of a molecule caused by the absorption of light. **Alloxydim** is susceptible to rapid degradation in the presence of light.

The rate of photolysis of **alloxydim** is influenced by the light source and the composition of the water. Half-lives can range from minutes to a few hours under simulated or natural sunlight.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Photolytic Half-life of **Alloxydim** in Water

Water Type	Irradiation Source	Half-life (t <sub>1/2</sub> )	Reference
Various aqueous media	Natural and simulated solar irradiation	Dependent on water composition and radiation source	<a href="#">[3]</a> <a href="#">[5]</a>
Chlorinated water	Not specified	< 30 seconds	<a href="#">[6]</a>

The OECD Guideline 316 outlines the methodology for determining the direct phototransformation of chemicals in water.

- **Sample Preparation:** A solution of the test substance in sterile, purified water is prepared.

- **Irradiation:** The solution is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark to assess for other degradation processes like hydrolysis.
- **Sampling and Analysis:** Samples are collected at various time points, and the concentration of the parent compound and its photoproducts are quantified by HPLC or LC-MS.
- **Quantum Yield Calculation:** The data is used to calculate the quantum yield, which is a measure of the efficiency of the photochemical process. This allows for the estimation of the environmental photolysis rate under different conditions.

## Degradation of Alloxydim Sodium Salt in Water

The degradation of **alloxydim** in water proceeds through several pathways, leading to the formation of various transformation products.

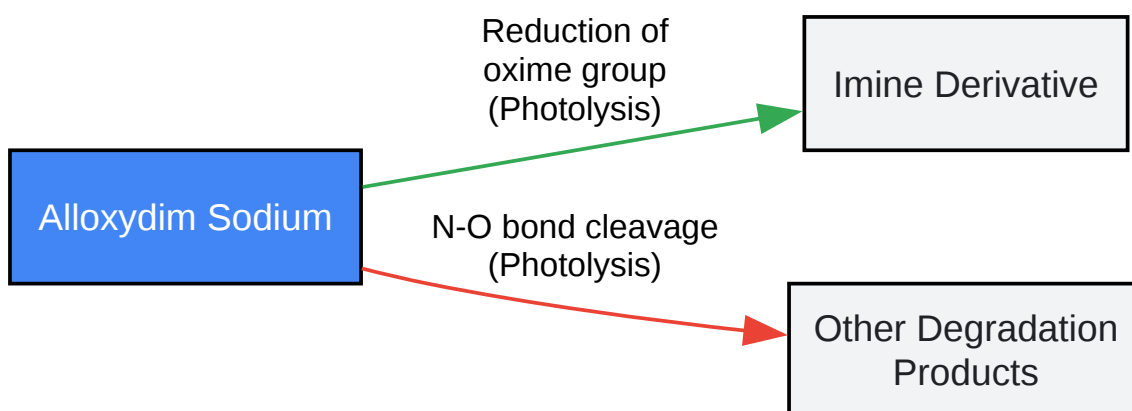
### Degradation in Chlorinated Water

In chlorinated water, **alloxydim** undergoes extremely rapid degradation, with a half-life of less than 30 seconds.<sup>[6]</sup> This process leads to the formation of chlorinated by-products.

### Photodegradation Pathway

The primary photodegradation pathway for **alloxydim** in water involves the reduction of the oxime group to form an imine.<sup>[3][5]</sup> Another identified mechanism is the cleavage of the N-O bond.

Below is a simplified representation of the photodegradation pathway of **alloxydim**.

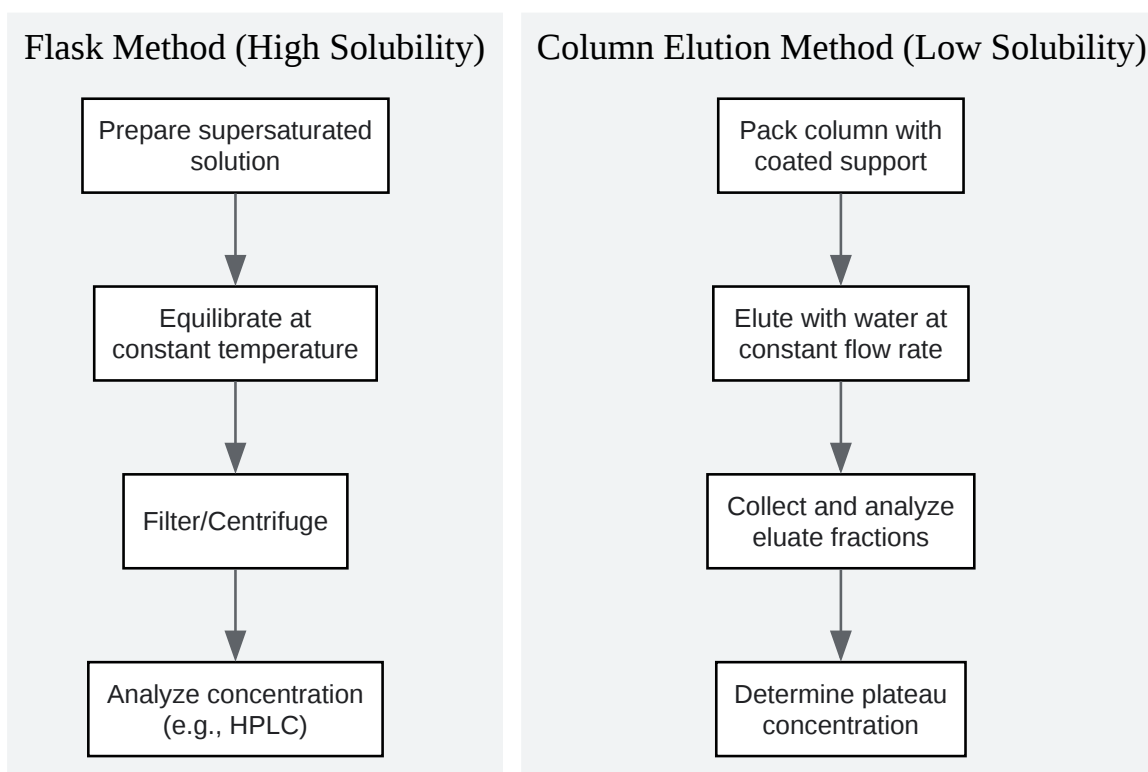


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Caption: Simplified photodegradation pathway of **Alloxydim** Sodium in water.

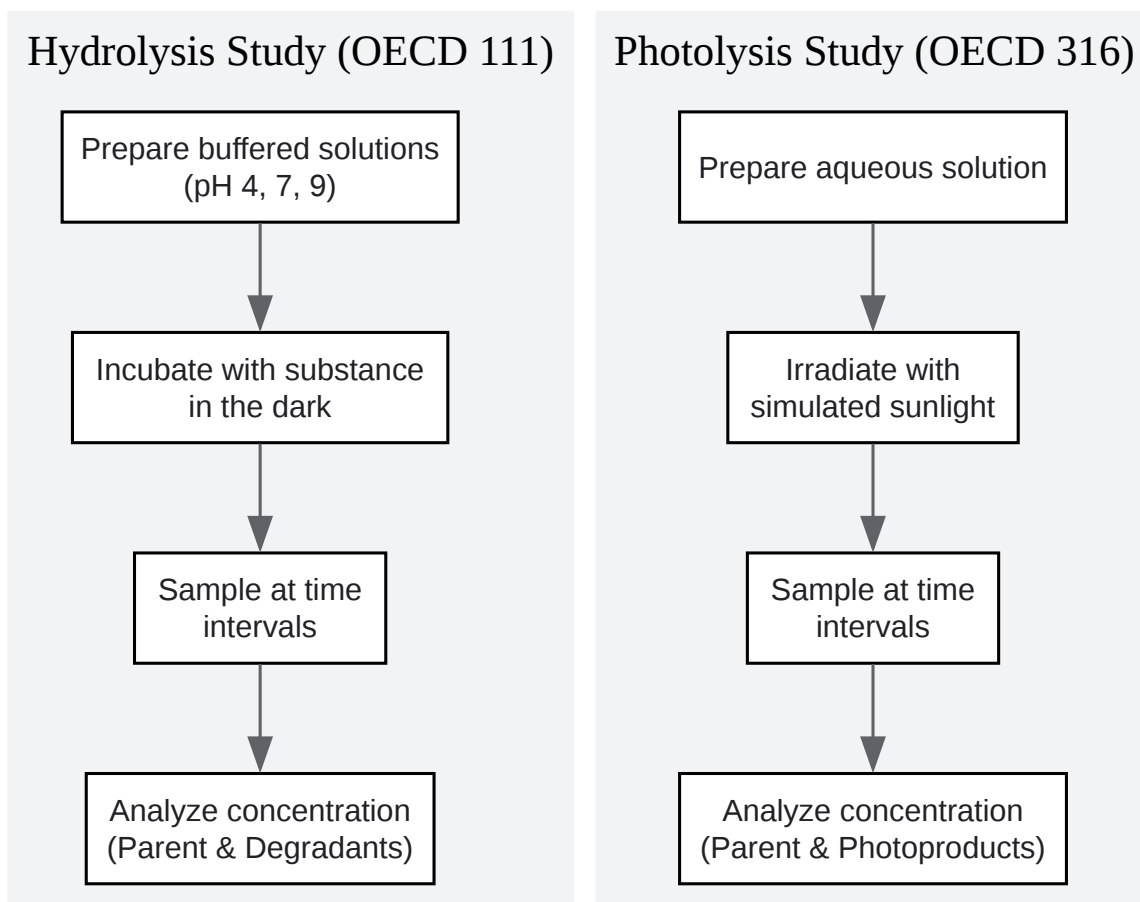
## Experimental Workflows

The following diagrams illustrate the general workflows for determining the solubility and stability of chemical compounds in water as per OECD guidelines.



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Caption: General workflow for determining water solubility (OECD 105).



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Caption: General workflows for hydrolysis and photolysis stability studies.

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